

(4-(Methoxymethyl)cyclohexyl)methanol

molecular structure and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (4-(Methoxymethyl)cyclohexyl)methanol

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An In-depth Technical Guide to (4-(Methoxymethyl)cyclohexyl)methanol

For Researchers, Scientists, and Drug Development Professionals

Abstract

(4-(Methoxymethyl)cyclohexyl)methanol, with the molecular formula $C_9H_{18}O_2$, is a disubstituted cyclohexane derivative. This document provides a comprehensive overview of its molecular structure, chemical formula, and physical properties. A detailed, plausible experimental protocol for its synthesis via the reduction of a carboxylate precursor is presented, alongside a discussion of its expected spectroscopic characteristics for analytical identification. Safety and handling information is also included. This guide is intended to serve as a valuable resource for professionals in research and development who are interested in the synthesis and application of this bifunctional molecule.

Molecular Structure and Properties

(4-(Methoxymethyl)cyclohexyl)methanol is a saturated alicyclic alcohol containing both a primary alcohol and a methyl ether functional group. The cyclohexane ring can exist in both cis

and trans isomeric forms, depending on the relative orientation of the methoxymethyl and hydroxymethyl substituents.

Molecular Formula: C₉H₁₈O₂

CAS Number: 98955-27-2

Stereoisomerism

The 1,4-disubstituted cyclohexane ring gives rise to cis and trans diastereomers. In the cis isomer, both the methoxymethyl and hydroxymethyl groups are on the same face of the ring (either both axial or both equatorial in the chair conformation). In the trans isomer, the substituents are on opposite faces (one axial and one equatorial). The relative stability of the conformers and the isomeric ratio can influence the physical properties and reactivity of the compound.

Physical and Chemical Properties

A summary of the available and estimated physical and chemical properties of **(4-(Methoxymethyl)cyclohexyl)methanol** is provided in Table 1.

Property	Value	Reference
Molecular Weight	158.24 g/mol	[1]
Appearance	Liquid	
Boiling Point	239.3 ± 8.0 °C at 760 mmHg	
Density	0.9 ± 0.1 g/cm ³	
Purity (typical)	≥98%	[1]

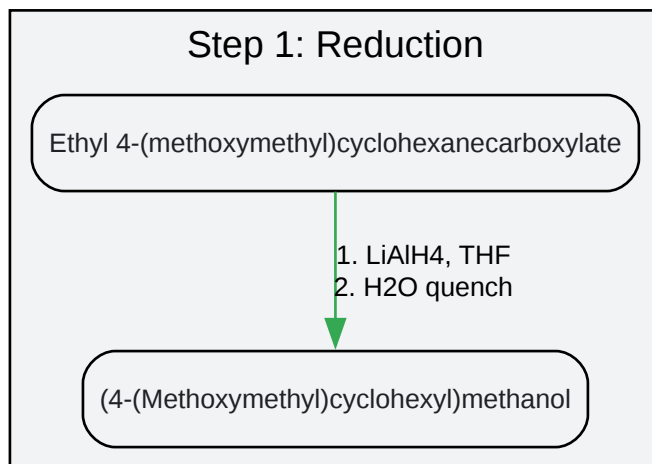
Synthesis and Experimental Protocols

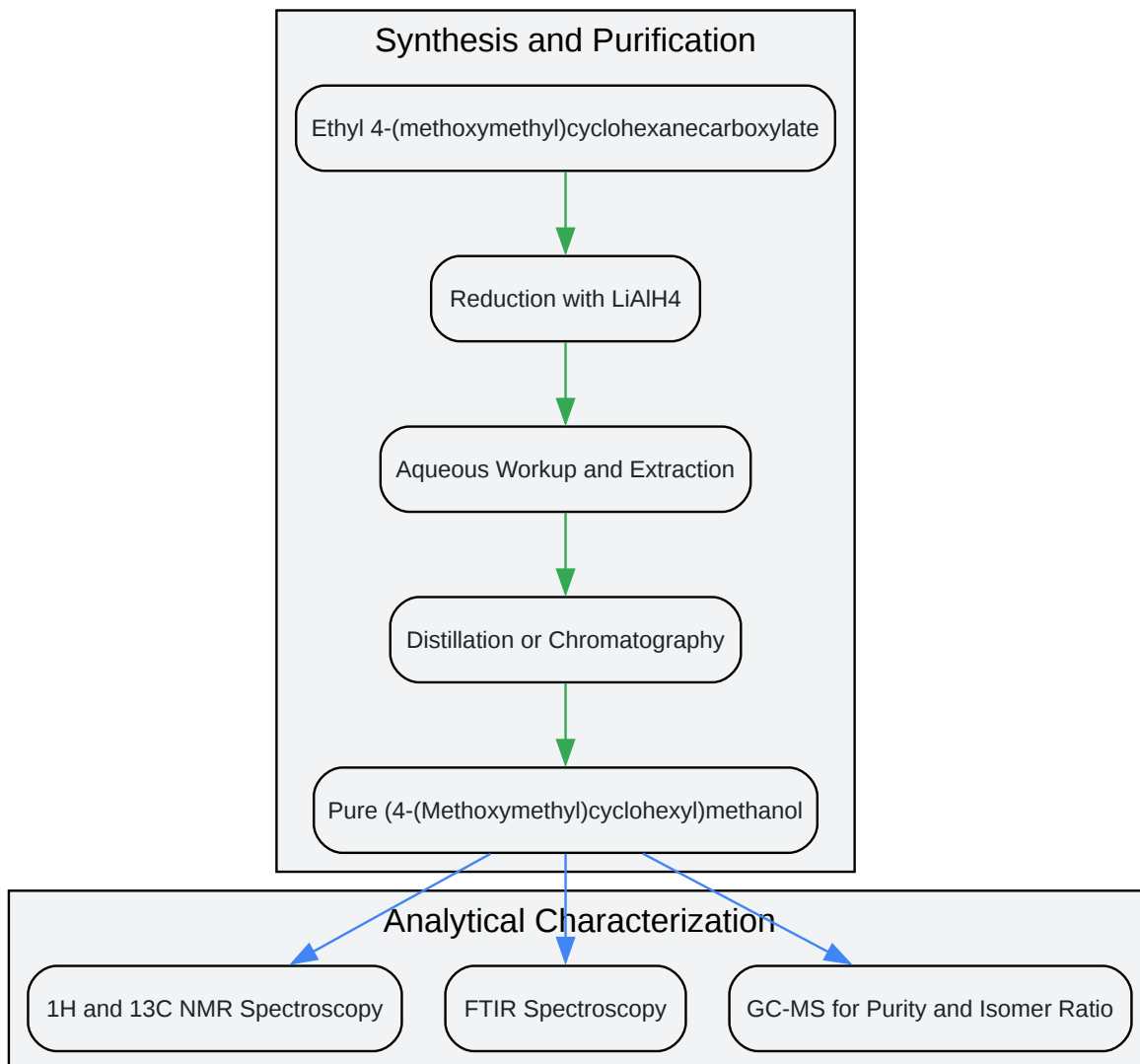
While a specific, published synthesis protocol for **(4-(Methoxymethyl)cyclohexyl)methanol** is not readily available in the literature, a highly plausible and effective method is the reduction of the corresponding ester, ethyl 4-(methoxymethyl)cyclohexanecarboxylate. This transformation is reliably achieved using a strong reducing agent such as lithium aluminum hydride (LiAlH₄).

Proposed Synthesis Pathway

The proposed synthesis involves the reduction of the ester functionality to a primary alcohol.

Proposed Synthesis of (4-(Methoxymethyl)cyclohexyl)methanol





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References

- 1. calpaclab.com [calpaclab.com]
- To cite this document: BenchChem. [(4-(Methoxymethyl)cyclohexyl)methanol] molecular structure and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b150718#4-methoxymethyl-cyclohexyl-methanol-molecular-structure-and-formula]

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